

3,3-Difluorocyclopentanecarboxylic acid

molecular weight and formula

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Compound of Interest

Compound Name: 3,3-Difluorocyclopentanecarboxylic acid

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Technical Guide: 3,3-Difluorocyclopentanecarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **3,3-Difluorocyclopentanecarboxylic acid**, focusing on its fundamental molecular properties. This fluorinated organic compound is of interest in medicinal chemistry and materials science due to the unique properties conferred by the fluorine atoms, such as increased lipophilicity and metabolic stability.

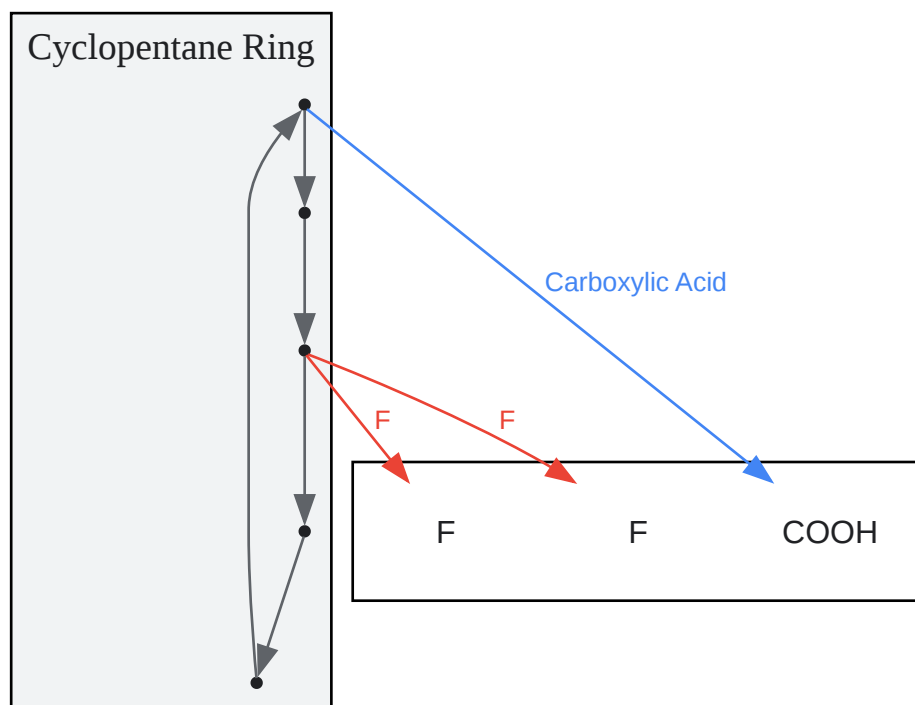
Molecular Properties

The essential molecular data for **3,3-Difluorocyclopentanecarboxylic acid** are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₈ F ₂ O ₂ [1]
Molecular Weight	150.12 g/mol [1][2]
Exact Mass	150.04923582 Da[1]
CAS Number	1260897-05-9[1]

Molecular Structure

The structure of **3,3-Difluorocyclopentanecarboxylic acid** consists of a five-membered cyclopentane ring where two fluorine atoms are attached to the third carbon atom, and a carboxylic acid group is attached to the first carbon atom.



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Caption: Molecular structure of **3,3-Difluorocyclopentanecarboxylic acid**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3,3-Difluorocyclopentanecarboxylic acid** can vary. One common synthetic route involves the reaction of cyclopentanone with hydrofluoric acid. For analytical characterization, techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy are typically employed to confirm the structure and purity of the compound. Specific experimental conditions and parameters would be detailed in relevant scientific literature and patents.

Applications

3,3-Difluorocyclopentanecarboxylic acid serves as a valuable intermediate in the synthesis of novel pharmaceuticals and agrochemicals.^{[2][3]} The presence of the difluoro group can significantly alter the pharmacokinetic and pharmacodynamic properties of a molecule, making it a desirable building block in drug discovery. It is also used in the preparation of linked bisimidazoles and bisbenzimidazoles.^{[2][4]}

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- To cite this document: BenchChem. [3,3-Difluorocyclopentanecarboxylic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b580606#3-3-difluorocyclopentanecarboxylic-acid-molecular-weight-and-formula]

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